

# Optimizing Tissue Infiltration with PARAPLAST PLUS®: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the optimal use of **PARAPLAST PLUS**®, a specialized paraffin-based embedding medium. **PARAPLAST PLUS** is a composition of highly purified paraffin, plastic polymers, and a unique addition of Dimethyl Sulfoxide (DMSO), which accelerates tissue infiltration.[1][2] These properties make it particularly effective for large, dense, or fatty tissue samples that are often challenging to process.[1][3][4]

### I. Introduction to PARAPLAST PLUS®

**PARAPLAST PLUS**® is a refined mixture of high-purity paraffin and plastic polymers, with the addition of approximately 0.8% DMSO.[1] This formulation is designed to offer faster and more efficient tissue penetration than standard paraffin embedding media.[1][5] The melting point of **PARAPLAST PLUS**® is typically between 56-57°C.[6]

The key advantages of using **PARAPLAST PLUS**® include:

- Accelerated Infiltration: The presence of DMSO significantly speeds up the infiltration process, which can reduce overall tissue processing time.[2][3]
- Improved Sectioning: The combination of purified paraffin and plastic polymers provides excellent tissue support, allowing for the cutting of thin, wrinkle-free sections with minimal compression.[1]



• Enhanced Performance with Difficult Tissues: It is particularly well-suited for large, dense, or fatty tissues that are prone to incomplete infiltration with standard paraffin.[3][4]

## **II. Recommended Infiltration Times**

While **PARAPLAST PLUS**® is designed for accelerated processing, optimal infiltration times can vary based on tissue type, size, and density. The following table provides recommended starting points for infiltration schedules. It is important to note that these are guidelines, and some degree of optimization may be necessary for specific experimental conditions.



Tissue Type	Tissue Size	Recommended Infiltration Time in PARAPLAST PLUS® (at 56-60°C)	Notes
Small Biopsies	< 2 mm thick	1 - 2 hours (in 2 changes of wax)	Ensure complete dehydration and clearing prior to infiltration.
Routine Surgical Specimens	3 - 5 mm thick	2 - 4 hours (in 2-3 changes of wax)	Good for a wide range of tissue types with average density.
Large or Dense Tissues	> 5 mm thick	4 - 6 hours (in 3 changes of wax)	The DMSO in PARAPLAST PLUS® is particularly beneficial for these samples. Consider vacuum assistance.
Fatty Tissues (e.g., Breast, Skin)	Variable	3 - 5 hours (in 3 changes of wax)	Ensure thorough dehydration and clearing to remove all lipids before infiltration.
Brain Tissue	Sectioned	4 - 6 hours (in 3 changes of wax)	Gentle agitation can aid in complete infiltration.

Disclaimer: The times provided are estimates based on general histological principles and the properties of **PARAPLAST PLUS**®. It is highly recommended to perform initial trials to determine the optimal infiltration times for your specific tissue types and processing protocols.

# **III. Experimental Protocols**

This section outlines a comprehensive protocol for tissue processing and embedding using **PARAPLAST PLUS**®.



## A. Materials and Reagents

- Tissue samples
- 10% Neutral Buffered Formalin (or other suitable fixative)
- Graded series of ethanol (70%, 80%, 95%, 100%)
- Xylene (or a xylene substitute)
- PARAPLAST PLUS® pellets
- Tissue processor or manual processing containers
- Paraffin oven (maintained at 56-60°C)
- Embedding station with molds
- Forceps

## **B.** Detailed Methodologies

- 1. Fixation:
- Immediately place the fresh tissue specimen in a volume of 10% neutral buffered formalin that is at least 10-20 times the volume of the tissue.
- Ensure the tissue thickness is appropriate for the fixative to penetrate (typically no more than 5mm).
- Fixation time will vary depending on the tissue size and type, but a minimum of 24 hours is generally recommended for adequate fixation.
- 2. Dehydration:
- This process removes water from the tissue. The following is a typical dehydration series.
   The duration of each step can be adjusted based on tissue size and density.
  - 70% Ethanol: 1 hour



• 80% Ethanol: 1 hour

95% Ethanol: 1 hour

100% Ethanol: 1 hour (perform three changes)

#### 3. Clearing:

- This step removes the dehydrating agent and prepares the tissue for paraffin infiltration.
   Xylene is a common clearing agent.
  - Xylene: 1 hour (perform two to three changes)
- The tissue should appear translucent after proper clearing.
- 4. Infiltration with PARAPLAST PLUS®:
- Pre-melt the PARAPLAST PLUS® pellets in a paraffin oven set to 56-60°C.
- Transfer the cleared tissue into the molten PARAPLAST PLUS®.
- Perform 2-3 changes of molten PARAPLAST PLUS® to ensure complete removal of the clearing agent. Refer to the table in Section II for recommended total infiltration times.
- For dense or large tissues, using a vacuum during infiltration can aid in the removal of trapped air and enhance paraffin penetration.
- 5. Embedding:
- At an embedding station, select an appropriately sized mold.
- Fill the mold with molten PARAPLAST PLUS®.
- Using warm forceps, carefully orient the infiltrated tissue within the mold in the desired plane
  of sectioning.
- Place the labeled tissue cassette on top of the mold.
- Cool the block on a cold plate to solidify the PARAPLAST PLUS®.



 Once solidified, remove the paraffin block from the mold. The block is now ready for sectioning.

## IV. Visualized Workflows

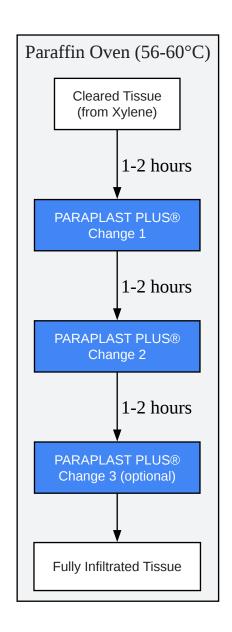
The following diagrams illustrate the key processes involved in tissue preparation using **PARAPLAST PLUS**®.



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Figure 1. Overview of the tissue processing and embedding workflow.





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Figure 2. Detailed workflow for the **PARAPLAST PLUS**® infiltration steps.

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